

# Complanatin I: A Technical Overview of its Discovery and Origin

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Complanatin I*

Cat. No.: *B15589104*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Complanatin I** is a naturally occurring acylated flavonoid glycoside. This technical guide provides a comprehensive overview of the discovery and origin of **Complanatin I**, consolidating the available scientific information. Due to a lack of publicly available research, this document highlights the current knowledge gaps regarding its biological activity and mechanism of action. This guide is intended to serve as a foundational resource for researchers interested in the further investigation of this compound.

## Discovery and Origin

**Complanatin I** was first isolated from the plant *Astragalus complanatus*[1][2]. The initial discovery and structure elucidation were reported in a 1991 publication in *Tetrahedron Letters* by Cui B, et al.[1][2]. *Astragalus complanatus*, a member of the Fabaceae family, is a plant that has been a source for the isolation of various flavonoids[1][2].

Table 1: General Properties of **Complanatin I**

Property	Value	Source
Natural Source	Astragalus complanatus	[1][2]
Compound Type	Acylated Flavonoid Glycoside	[1][2]
Molecular Formula	C <sub>43</sub> H <sub>52</sub> O <sub>20</sub>	PubChem CID: 162863934
Molecular Weight	888.9 g/mol	PubChem CID: 162863934

## Physicochemical Data

Quantitative data regarding the physicochemical properties of **Complanatin I** is limited. The following information has been computationally generated and is available through public chemical databases.

Table 2: Computed Physicochemical Properties of **Complanatin I**

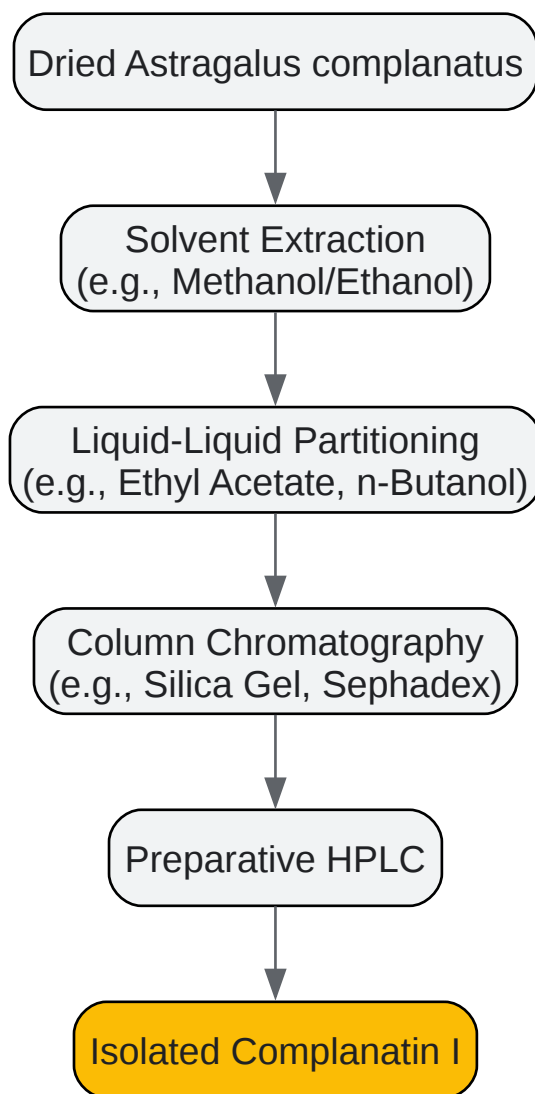
Property	Value	Source
XLogP3	-1.4	PubChem CID: 162863934
Hydrogen Bond Donor Count	9	PubChem CID: 162863934
Hydrogen Bond Acceptor Count	20	PubChem CID: 162863934
Rotatable Bond Count	12	PubChem CID: 162863934
Exact Mass	888.30519404 g/mol	PubChem CID: 162863934
Monoisotopic Mass	888.30519404 g/mol	PubChem CID: 162863934
Topological Polar Surface Area	310 Å <sup>2</sup>	PubChem CID: 162863934
Heavy Atom Count	63	PubChem CID: 162863934
Complexity	1750	PubChem CID: 162863934

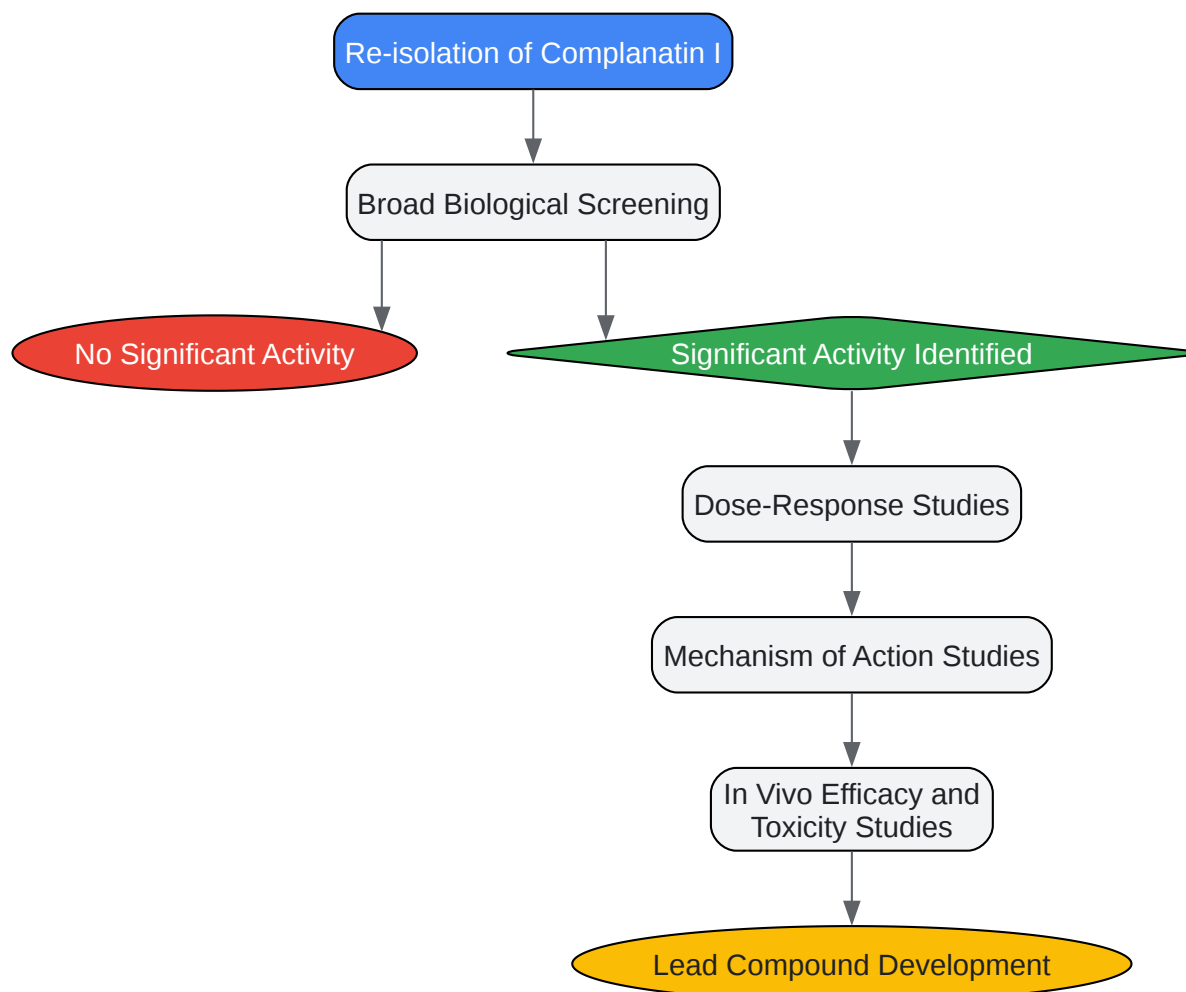
## Experimental Protocols

Detailed experimental protocols for the isolation and structure elucidation of **Complanatin I** are not readily available in the public domain. The original 1991 publication by Cui B, et al. would contain this critical information.

## General Isolation Workflow (Hypothesized)

Based on standard phytochemical methods for the isolation of flavonoid glycosides from plant material, a probable workflow would involve the following steps. This is a generalized representation and not a definitive protocol for **Complanatin I**.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. phcogrev.com [phcogrev.com]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Complanatin I: A Technical Overview of its Discovery and Origin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15589104#complanatin-i-discovery-and-origin]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)